

A Technical Guide to the Solubility of 1-Phenylhexane-d5 in Organic Solvents

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Compound of Interest

Compound Name: 1-Phenylhexane-d5

Cat. No.: B581254

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **1-Phenylhexane-d5** in organic solvents. Given the limited availability of specific quantitative solubility data in public literature, this document outlines a standardized experimental framework for determining these values. The provided protocols and data presentation formats are intended to assist researchers in generating reliable and comparable solubility data for their specific applications.

Introduction to 1-Phenylhexane-d5

1-Phenylhexane-d5 is the deuterated analog of 1-Phenylhexane. It is commonly utilized as an internal standard in quantitative analysis by techniques such as Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS).^[1] The incorporation of stable heavy isotopes like deuterium has gained significant attention in drug development for its potential to influence the pharmacokinetic and metabolic profiles of pharmaceutical compounds.^{[1][2]}

Based on the physicochemical properties of its non-deuterated counterpart, 1-Phenylhexane, **1-Phenylhexane-d5** is a non-polar aromatic hydrocarbon. It is a colorless liquid at room temperature and is expected to be miscible with a wide range of non-polar and moderately polar organic solvents.^[3] Conversely, its solubility in water is exceedingly low.^{[3][4]}

Quantitative Solubility Data

As of the compilation of this guide, specific quantitative solubility data for **1-Phenylhexane-d5** in a comprehensive range of organic solvents is not readily available in published literature. Therefore, the following table is presented as a template for researchers to systematically record their experimentally determined solubility values.

Table 1: Experimentally Determined Solubility of **1-Phenylhexane-d5** in Various Organic Solvents at 25°C

Solvent Classification	Solvent	Solubility (g/100 mL)	Solubility (mg/mL)	Molar Solubility (mol/L)	Observations
Non-Polar Aliphatic	n-Hexane				
	Cyclohexane				
Non-Polar Aromatic	Toluene				
	Benzene				
Halogenated	Dichloromethane				
	Chloroform				
Ethers	Diethyl Ether				
	Tetrahydrofuran (THF)				
Esters	Ethyl Acetate				
Ketones	Acetone				
	Methyl Ethyl Ketone (MEK)				
Alcohols	Methanol				
	Ethanol				
	Isopropanol				
Polar Aprotic	Acetonitrile				
	Dimethylformamide (DMF)				
	Dimethyl Sulfoxide				

(DMSO)

Experimental Protocol for Solubility Determination

The following protocol describes a standardized method for the quantitative determination of **1-Phenylhexane-d5** solubility in organic solvents using the isothermal shake-flask method.

Objective: To determine the equilibrium solubility of **1-Phenylhexane-d5** in a selection of organic solvents at a constant temperature (e.g., 25°C).

Materials:

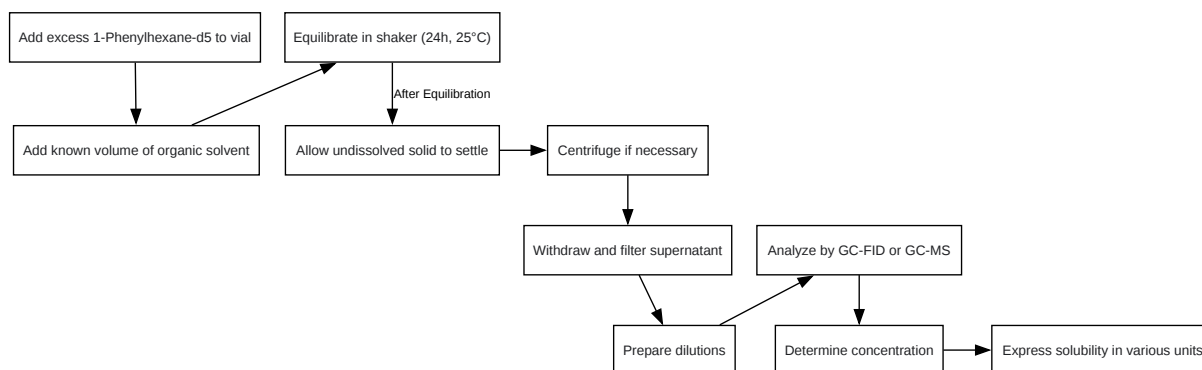
- **1-Phenylhexane-d5**
- Selected organic solvents (analytical grade or higher)
- Scintillation vials with screw caps
- Analytical balance
- Volumetric flasks and pipettes
- Orbital shaker with temperature control
- Centrifuge
- Gas Chromatograph with a Flame Ionization Detector (GC-FID) or Mass Spectrometer (GC-MS)
- Syringes and syringe filters (0.22 µm)

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **1-Phenylhexane-d5** to a series of scintillation vials.

- Accurately pipette a known volume (e.g., 5 mL) of the desired organic solvent into each vial.
- Securely cap the vials and place them in an orbital shaker set to a constant temperature (e.g., 25°C).
- Agitate the mixtures for a minimum of 24 hours to ensure equilibrium is reached. A preliminary study can be conducted to determine the optimal equilibration time.
- Sample Clarification:
 - After equilibration, allow the vials to remain stationary for at least 2 hours to allow undissolved material to settle.
 - For solvents where sedimentation is slow, centrifuge the vials at a moderate speed to facilitate separation.
- Sample Analysis:
 - Carefully withdraw an aliquot of the clear supernatant using a syringe.
 - Filter the aliquot through a 0.22 µm syringe filter into a clean vial.
 - Prepare a series of dilutions of the filtered supernatant with the same solvent.
 - Analyze the diluted samples using a calibrated GC-FID or GC-MS method to determine the concentration of **1-Phenylhexane-d5**.
- Data Calculation:
 - Calculate the concentration of **1-Phenylhexane-d5** in the original saturated solution based on the analytical results and dilution factors.
 - Express the solubility in g/100 mL, mg/mL, and mol/L.

Workflow for Solubility Determination



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Caption: Experimental workflow for determining the solubility of **1-Phenylhexane-d5**.

Safety Precautions

Researchers should consult the Safety Data Sheet (SDS) for **1-Phenylhexane-d5** and the respective organic solvents before commencing any experimental work.[5][6] Standard laboratory safety practices, including the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat, should be strictly followed. All experimental procedures should be performed in a well-ventilated fume hood.

This guide provides a foundational framework for the systematic evaluation of the solubility of **1-Phenylhexane-d5** in organic solvents. The generation of such data is crucial for its effective application in research and development, particularly within the pharmaceutical industry.

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